

PD153035 Hydrochloride solubility in DMSO and other solvents.

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Compound of Interest

Compound Name: PD153035 Hydrochloride

Cat. No.: B1679113

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Application Notes and Protocols: PD153035 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **PD153035 Hydrochloride**, a potent Epidermal Growth Factor Receptor (EGFR) inhibitor, and protocols for its use in a research setting.

Product Information

- Name: **PD153035 Hydrochloride**
- Synonyms: AG-1517, SU-5271 Hydrochloride, ZM 252868 Hydrochloride
- CAS Number: 183322-45-4
- Molecular Formula: $C_{16}H_{14}BrN_3O_2 \cdot HCl$
- Molecular Weight: 396.67 g/mol
- Mechanism of Action: PD153035 is a highly potent and specific inhibitor of the EGFR tyrosine kinase[1][2][3][4]. It acts by competitively binding to the ATP site on the EGFR, which in turn blocks its autophosphorylation and subsequent downstream signaling pathways that are critical for cell proliferation and survival[2][5]. This inhibitory action is

particularly effective in cancer cells that overexpress EGFR[5][6][7]. While it is a potent inhibitor of EGFR, it also shows some inhibitory activity against the closely related HER2/neu receptor, albeit at higher concentrations[6][7].

Solubility Data

PD153035 Hydrochloride is a hydrophobic molecule, leading to its limited solubility in aqueous solutions[2]. The compound is most soluble in organic solvents like Dimethyl Sulfoxide (DMSO). The solubility can vary between different product batches and is influenced by factors such as temperature and the use of sonication.

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes	Source
DMSO	~4	~10.08	Requires sonication and warming to 60°C.	[8]
≥3.97	≥10	Requires gentle warming.	[6]	
1.96	4.94	[9]		
~0.25	~0.63	[10]		
Dimethylformamide (DMF)	~0.16	~0.40	[9][10]	
Ethanol	Insoluble	Insoluble	[6]	
Water	< 0.1	Insoluble	Sparingly soluble in aqueous solutions.	[6][8][10]

Experimental Protocols

Protocol 1: Preparation of a 10 mM PD153035 Hydrochloride Stock Solution in DMSO

This protocol details the preparation of a concentrated stock solution, which can then be diluted for use in various experiments.

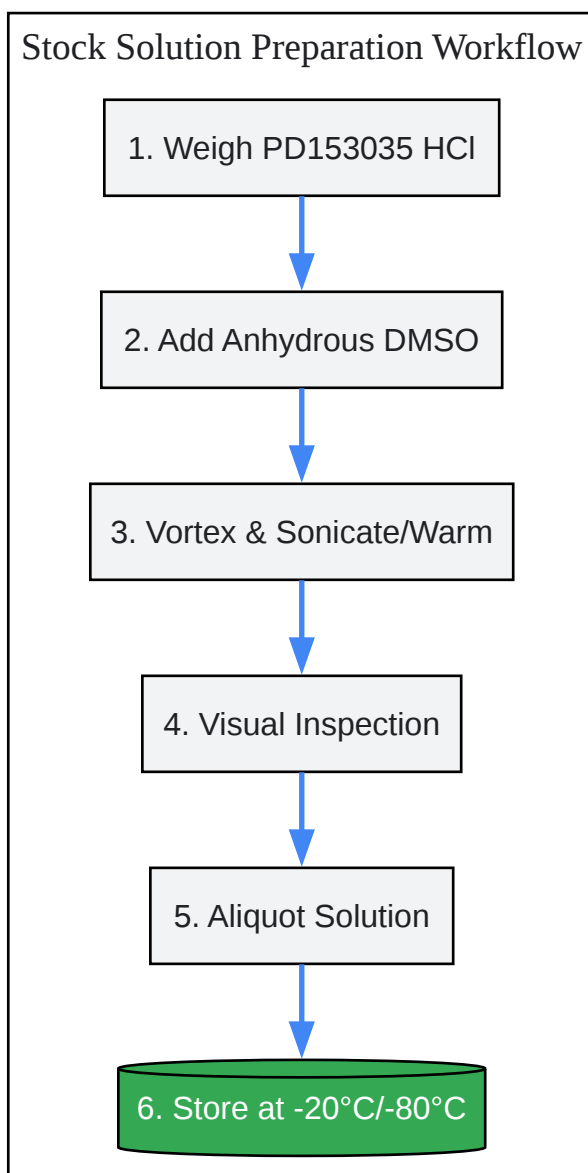
Materials:

- **PD153035 Hydrochloride** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **PD153035 Hydrochloride** powder. For a 10 mM stock solution, you will need approximately 3.97 mg per 1 mL of DMSO.
- **Solvent Addition:** Add the appropriate volume of anhydrous, sterile DMSO to the vial containing the powder.
- **Dissolution:**
 - Vortex the solution vigorously.
 - To aid dissolution, warm the vial at 37°C for 10-15 minutes and/or place it in an ultrasonic bath for a short period[2][6]. Ensure the cap is tightly sealed.
 - Visually inspect the solution to ensure that all the powder has dissolved completely.
- **Sterilization (Optional):** If required for your specific application, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter that is compatible with DMSO.
- **Storage:**

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound[2][11].
- Store the aliquots at -20°C or -80°C. The stock solution is stable for at least 6 months when stored at -80°C and for about a month at -20°C[11].



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Caption: Workflow for preparing a PD153035 HCl stock solution.

Protocol 2: Preparation of Working Solutions in Aqueous Media

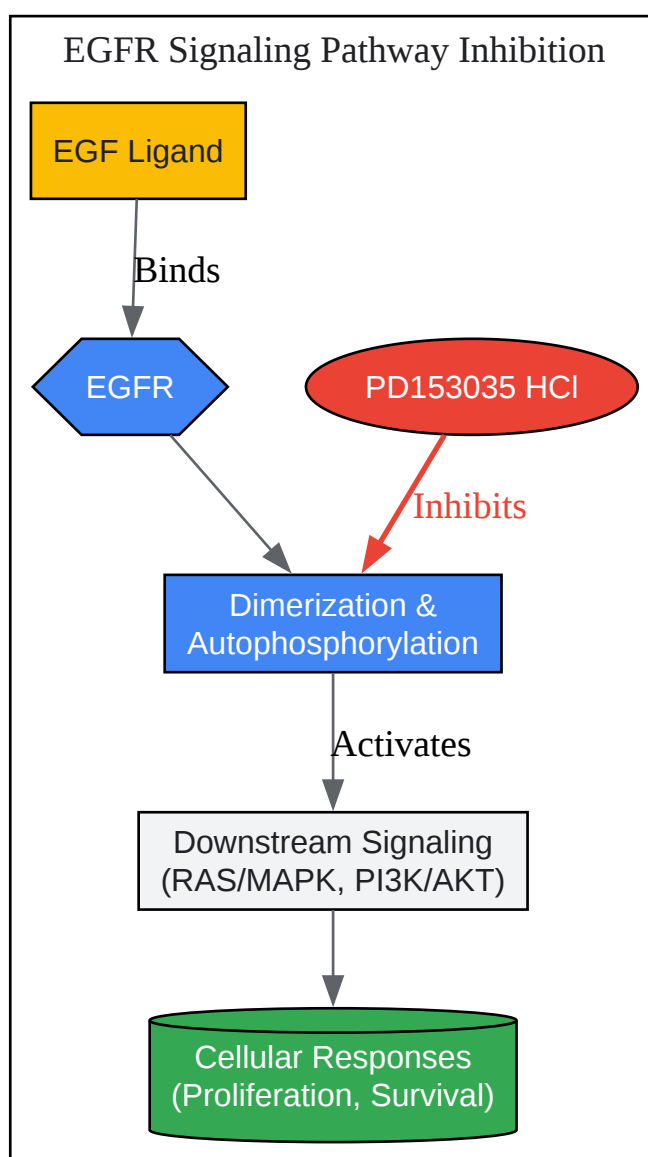
Due to the hydrophobic nature of **PD153035 Hydrochloride**, direct dilution of the DMSO stock into a large volume of aqueous medium can cause the compound to precipitate, a phenomenon known as "crashing out"[2]. A serial dilution method is recommended to prevent this.

Procedure:

- Intermediate Dilution:
 - Warm the required amount of cell culture medium or aqueous buffer to the desired temperature (e.g., 37°C).
 - Prepare an intermediate dilution by adding a small volume of the DMSO stock solution to a larger volume of the aqueous medium. For example, add 2 µL of a 10 mM stock solution to 998 µL of medium to create a 20 µM intermediate solution.
 - Immediately vortex the intermediate solution gently but thoroughly to ensure rapid and complete mixing[2].
- Final Dilution:
 - Add the desired volume of the intermediate solution to your final experimental volume (e.g., in a cell culture plate or flask) to achieve the target concentration.
- Final DMSO Concentration: This two-step dilution helps to keep the final concentration of DMSO in the culture medium low, typically below 0.5%, to avoid solvent-induced cellular toxicity[2].
- Stability: Aqueous solutions of **PD153035 Hydrochloride** are not stable and it is recommended to use them on the same day they are prepared. Do not store aqueous solutions for more than one day[2][10].

Mechanism of Action: EGFR Signaling Pathway Inhibition

PD153035 Hydrochloride inhibits the signaling cascade initiated by the Epidermal Growth Factor Receptor (EGFR). Upon ligand binding (e.g., EGF), EGFR dimerizes and undergoes autophosphorylation of its tyrosine kinase domain. This phosphorylation creates docking sites for various downstream signaling proteins, leading to the activation of pathways such as the RAS/MAPK and PI3K/AKT pathways, which promote cell proliferation, survival, and differentiation. PD153035 blocks the initial autophosphorylation step, thereby inhibiting all subsequent downstream signaling events[3][5].



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Caption: Inhibition of the EGFR signaling pathway by PD153035 HCl.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. benchchem.com [benchchem.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. adooq.com [adooq.com]
- 5. benchchem.com [benchchem.com]
- 6. apexbt.com [apexbt.com]
- 7. aacrjournals.org [aacrjournals.org]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. medkoo.com [medkoo.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. medchemexpress.com [medchemexpress.com]
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